

Advanced Structure Elucidation of 4'-Bromo-3-(2,3-dimethylphenyl)propiophenone

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Compound of Interest

Compound Name: 4'-Bromo-3-(2,3-dimethylphenyl)propiophenone

CAS No.: 898769-38-5

Cat. No.: B1293200

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9]

- Compound Name: 4'-Bromo-3-(2,3-dimethylphenyl)propiophenone[1][2][3]
- Systematic Name: 1-(4-Bromophenyl)-3-(2,3-dimethylphenyl)propan-1-one
- Molecular Formula: Cc1cc(C)ccc1CC(=O)c2ccc(Br)cc2 [4][2]
- Molecular Weight: 317.22 g/mol [4][2]
- Structural Class: Dihydrochalcone / 1,3-Diarylpropanone

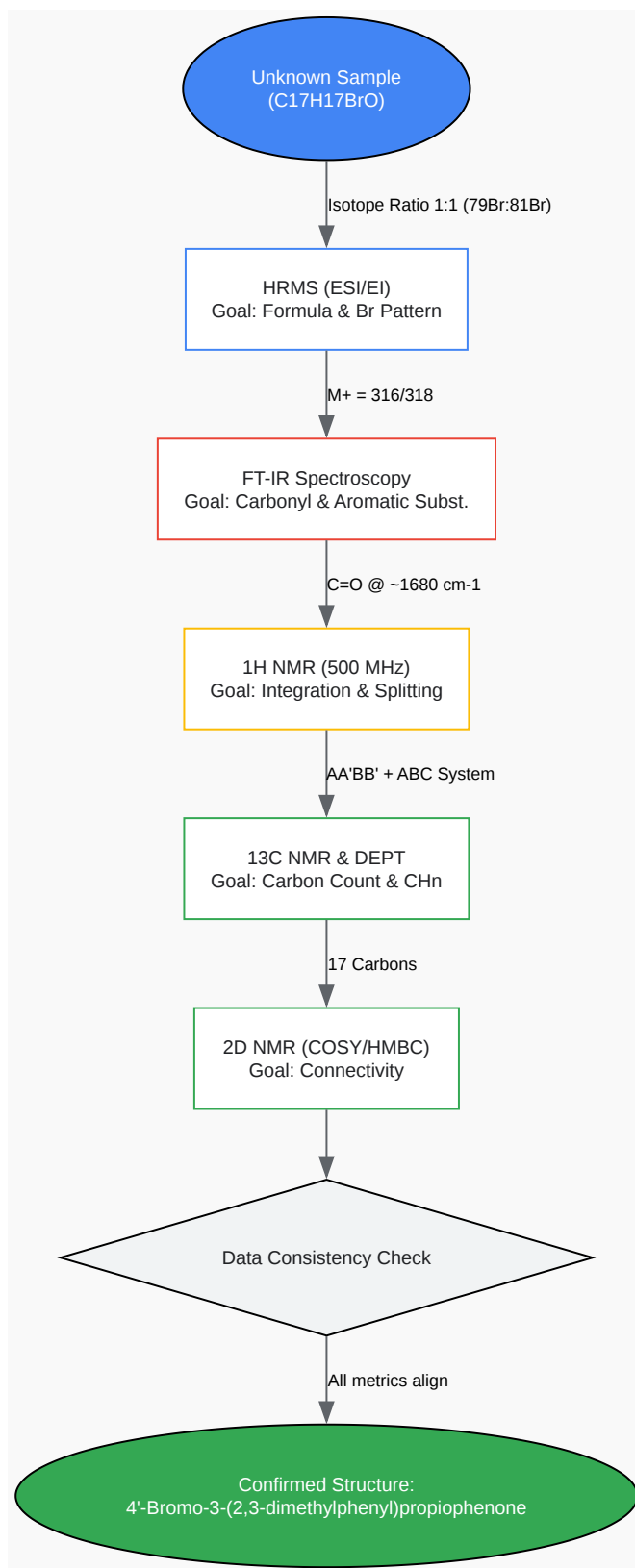
This molecule consists of a 4-bromobenzoyl moiety linked via an ethylene bridge to a 2,3-dimethylphenyl ring.[4] The elucidation challenge lies in distinguishing the specific

regiochemistry of the dimethyl substitution (2,3-position) and confirming the para-substitution of the bromine, as well as verifying the saturation of the linker (distinguishing it from the unsaturated chalcone precursor).

Analytical Strategy & Workflow

To rigorously validate the structure, a multi-modal approach is required. The following workflow integrates Mass Spectrometry (MS) for elemental composition, Infrared Spectroscopy (IR) for functional group identification, and Nuclear Magnetic Resonance (NMR) for connectivity.^[4]

Elucidation Logic Diagram



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Figure 1: Logical workflow for the structural determination of **4'-Bromo-3-(2,3-dimethylphenyl)propiophenone**.

Mass Spectrometry (MS) Analysis

The presence of Bromine provides a distinct isotopic signature that serves as the primary anchor for identification.^{[4][5]}

Isotopic Pattern & Fragmentation^{[6][12]}

- Molecular Ion (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

) : The spectrum will display a characteristic 1:1 doublet at m/z 316 and 318 due to the natural abundance of

(50.7%) and

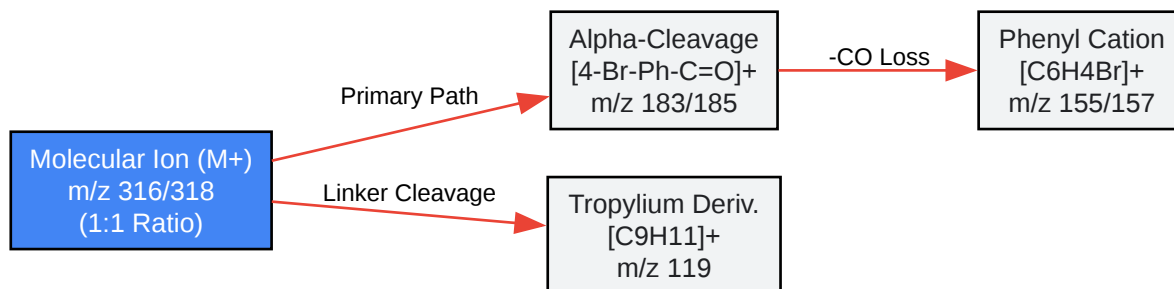
(49.3%).
- Base Peak (Alpha-Cleavage): The most dominant fragmentation in aromatic ketones is

-cleavage next to the carbonyl group.
 - Fragment A: 4-Bromobenzoyl cation (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

). Observed at m/z 183/185 (1:1 ratio).^[4]
- Secondary Fragmentation:
 - Fragment B: 2,3-Dimethylbenzyl cation (Tropylium derivative).^[4] Observed at m/z 119.^{[4][6]}
 - McLafferty Rearrangement: While less dominant in this structure than in long-chain alkyl ketones, a minor peak at m/z 198/200 may appear due to

-hydrogen abstraction from the ortho-methyl group, leading to the enol radical cation of 4-bromoacetophenone.

Fragmentation Pathway Diagram



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Figure 2: Predicted Electron Impact (EI) fragmentation pathway.

Vibrational Spectroscopy (IR)

Infrared spectroscopy confirms the oxidation state of the linker and the substitution pattern.^[7]

- Carbonyl Stretching (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">): Expected at 1680–1690 cm^{-1} .
 - Note: This is lower than a standard alkyl ketone (1715 cm^{-1}) due to conjugation with the 4-bromophenyl ring, but higher than a chalcone (~1665 cm^{-1}) because the C=C double bond is saturated.
- C-H Stretching:
 - Aliphatic: 2850–2960 cm^{-1} (Methyl and Methylene groups).^[4]
 - Aromatic: >3000 cm^{-1} .^[4]
- Aromatic Skeletal Bands: ~1580 cm^{-1} and 1480 cm^{-1} .^[4]
- C-Br Stretch: Strong band at 1000–1075 cm^{-1} .^[4]

Nuclear Magnetic Resonance (NMR) Protocol

NMR is the definitive method for establishing regiochemistry.^[4] The sample should be dissolved in CDCl_3 or DMSO-d_6 with TMS as an internal standard.^[4]

H NMR Analysis (Proton)

The spectrum is divided into three distinct regions: the para-substituted ring, the trisubstituted ring, and the aliphatic linker.

Table 1: Predicted

H NMR Data (500 MHz, CDCl_3)

Position	Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
Linker	3.20 – 3.25	Triplet (Hz)	2H	-CH	Deshielded by Carbonyl (C=O).
Linker	3.00 – 3.05	Triplet (Hz)	2H	-CH	Benzylic position; shielded relative to .
Methyls	2.25, 2.30	Singlets	6H (3H x 2)	Ar-CH ₃	Distinct singlets confirm asymmetric methyl environment.
Ring A	7.80 – 7.85	Doublet (Hz)	2H	H-2', H-6'	Ortho to C=O; strongly

		ng- c3932382896 =""_ngghost- ng- c1874552323 ="" class="inline ng-star- inserted"> Hz)			deshielded (AA'BB').
Ring A	7.55 – 7.60	Doublet (ngcontent- ng- c3932382896 =""_ngghost- ng- c1874552323 ="" class="inline ng-star- inserted"> Hz)	2H	H-3', H-5'	Ortho to Br; shielded relative to H- 2'.
Ring B	7.00 – 7.15		Multiplet	3H	Complex ABC system of 2,3- dimethylphen- yl group.

C NMR Analysis (Carbon)

The carbon spectrum must show 17 distinct signals (unless symmetry overlaps occur in the 4-Br ring).^[4]

Table 2: Key

C NMR Signals

Carbon Type	Shift (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">, ppm)	Interpretation
Carbonyl (C=O)	~198.0	Conjugated ketone.
Aromatic C-Br	~128.0	Carbon attached to Bromine (C-4').
Aromatic C-H	125.0 – 132.0	Multiple signals for both rings. [4]
Quaternary C	135.0 – 140.0	Ipso carbons (C-1', C-1, C-2, C-3).
ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">-Methylene	~40.5	Carbon adjacent to ketone.
ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">-Methylene	~28.5	Benzylic carbon.
Methyls	~14.5, ~20.5	2-Me and 3-Me carbons.[4]

Establishing Connectivity (HMBC)

To prove the "3-(2,3-dimethylphenyl)" connectivity over other isomers (like 2,4-dimethyl):

- HMBC Correlation 1: The ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

-CH

protons (~3.0 ppm) will show a strong 3-bond correlation () to the quaternary carbons C-2 and C-6 of the dimethylphenyl ring.

- HMBC Correlation 2: The Methyl protons will correlate to the aromatic carbons they are attached to (C-2, C-3) and the adjacent carbons.[4]
- Differentiation: In a 2,3-dimethyl pattern, the two methyl groups are vicinal.[4] In a 2,4-dimethyl pattern, they are meta.[4] NOESY (Nuclear Overhauser Effect Spectroscopy) can confirm this:
 - 2,3-dimethyl: Strong NOE between the two methyl singlets.[4]
 - 2,4-dimethyl: No NOE between methyls; NOE between methyl and aromatic proton instead.[4]

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